

chlorphenesin carbamate metabolite 4-CPA vs meclofenoxate

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Chlorphenesin Carbamate

CAS No.: 886-74-8

Cat. No.: S523545

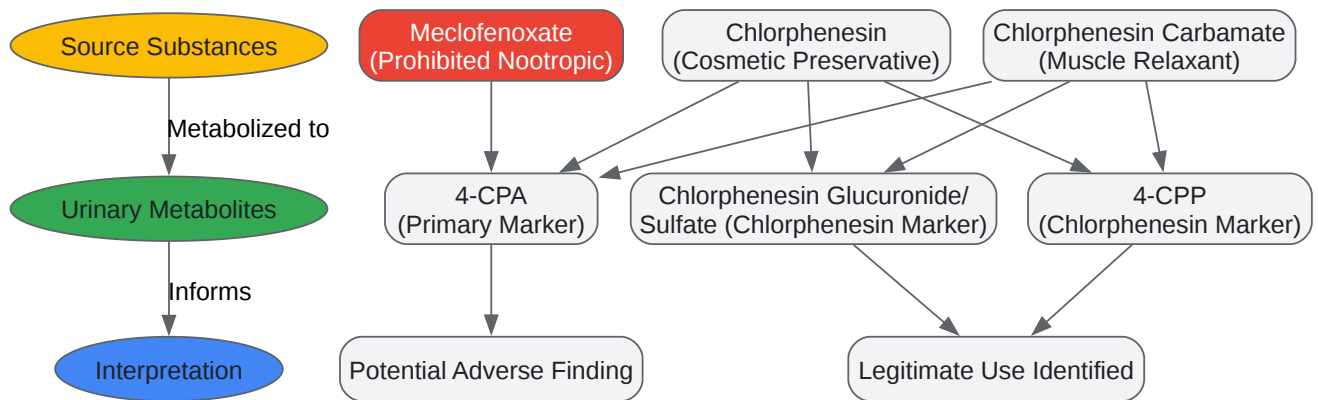
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Metabolic Sources and Doping Control Challenge

The core of the comparison lies in the fact that **4-CPA** is a key urinary metabolite used to detect the use of the prohibited nootropic stimulant **meclofenoxate** [1] [2]. However, 4-CPA can also originate from the legitimate use of:

- **Chlorphenesin carbamate:** A skeletal muscle relaxant [3].
- **Chlorphenesin:** A preservative used in cosmetics like sunscreen [1] [2].

This shared metabolic pathway creates a significant challenge in anti-doping analysis, as the presence of 4-CPA does not, by itself, prove the use of the banned substance [1] [4]. The following diagram illustrates this relationship and the key markers used for differentiation.



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Quantitative Urinary Excretion Data

The following tables summarize experimental data on the urinary concentrations of 4-CPA and related metabolites following exposure from different sources. This quantitative data is crucial for establishing thresholds and interpreting results.

Table 1: Urinary 4-CPA Concentrations by Exposure Source

Exposure Source	Dosage Regimen	Maximum Urinary 4-CPA Concentration (ng/mL)	Time to Max Concentration (hours)	Study Details
Chlorphenesin Carbamate (Oral)	Single oral dose	390 - 6,929	12 - 24	Human study; 4-CPA exceeded the 5,000 ng/mL WADA reporting

Exposure Source	Dosage Regimen	Maximum Urinary 4-CPA Concentration (ng/mL)	Time to Max Concentration (hours)	Study Details
				limit in some volunteers [4].
Chlorphenesin (Dermal)	Single application of 8g sunscreen (0.25% chlorphenesin)	Up to ~1,500	Not Specified	Human study; 6 participants [2].
Chlorphenesin (Dermal)	8g sunscreen applied daily for 3 days	Up to ~2,300	Not Specified	Human study; 6 participants [2].
Chlorphenesin (Dermal, various cosmetics)	Application of various personal care products	Up to 1,049	Not Specified	Study measured 4-CPA from cosmetics with chlorphenesin concentrations of 0.10-2.67 mg/g [1].
Meclofenoxate (Oral)	Single 200 mg dose	Not Detected in Plasma*	1.5 - 2.5	*Meclofenoxate is a prodrug; its active metabolite 4-CPA was measured in plasma. Peak plasma 4-CPA time (Tmax) was 1.5-2.5h [5].

Table 2: Key Diagnostic Metabolites for Differentiation

Metabolite	Indicates Exposure To	Detection Window & Characteristics	Significance in Doping Control
4-CPP (3-(4-chlorophenoxy)-2-	Chlorphenesin or Chlorphenesin	"Produced at a higher concentration for a	A definitive marker for permitted sources; its

Metabolite	Indicates Exposure To	Detection Window & Characteristics	Significance in Doping Control
hydroxypropanoic acid)	Carbamate	longer time than 4-CPA" [1].	presence can help clear an athlete [1] [2].
Chlorphenesin Glucuronide/Sulfate	Chlorphenesin or Chlorphenesin Carbamate	Detected after dermal and oral administration [3] [2].	Conclusive evidence of chlorphenesin use, not meclofenoxate [2].
New Metabolites (M9, M10)	Chlorphenesin Carbamate	Longer detection window than other known metabolites [3].	Proposed as new, long-lasting biomarkers to improve detection windows [3].

Experimental Protocols for Analysis

The data presented relies on sophisticated analytical techniques. Here is a summary of the key methodologies from the cited research.

1. Liquid Chromatography-Mass Spectrometry (LC-MS) Analysis

- **Technology Used:** Studies utilized high-resolution mass spectrometry, specifically **Liquid Chromatography-Q Exactive-HF-Orbitrap-Mass Spectrometry (LC-QE-HF-MS)** [4] [3] and other LC-MS/MS systems [1].
- **Sample Preparation:** Human urine samples are typically prepared through dilution, filtration, and solid-phase extraction to remove impurities and concentrate the analytes.
- **Data Acquisition:** The instruments are operated in full MS and data-dependent MS2 (ddMS2) scanning modes. This allows for both accurate mass measurement of molecules and fragmentation pattern analysis for structural identification [3].
- **Method Validation:** The developed methods are validated to meet the routine testing requirements of the World Anti-Doping Agency (WADA) [4].

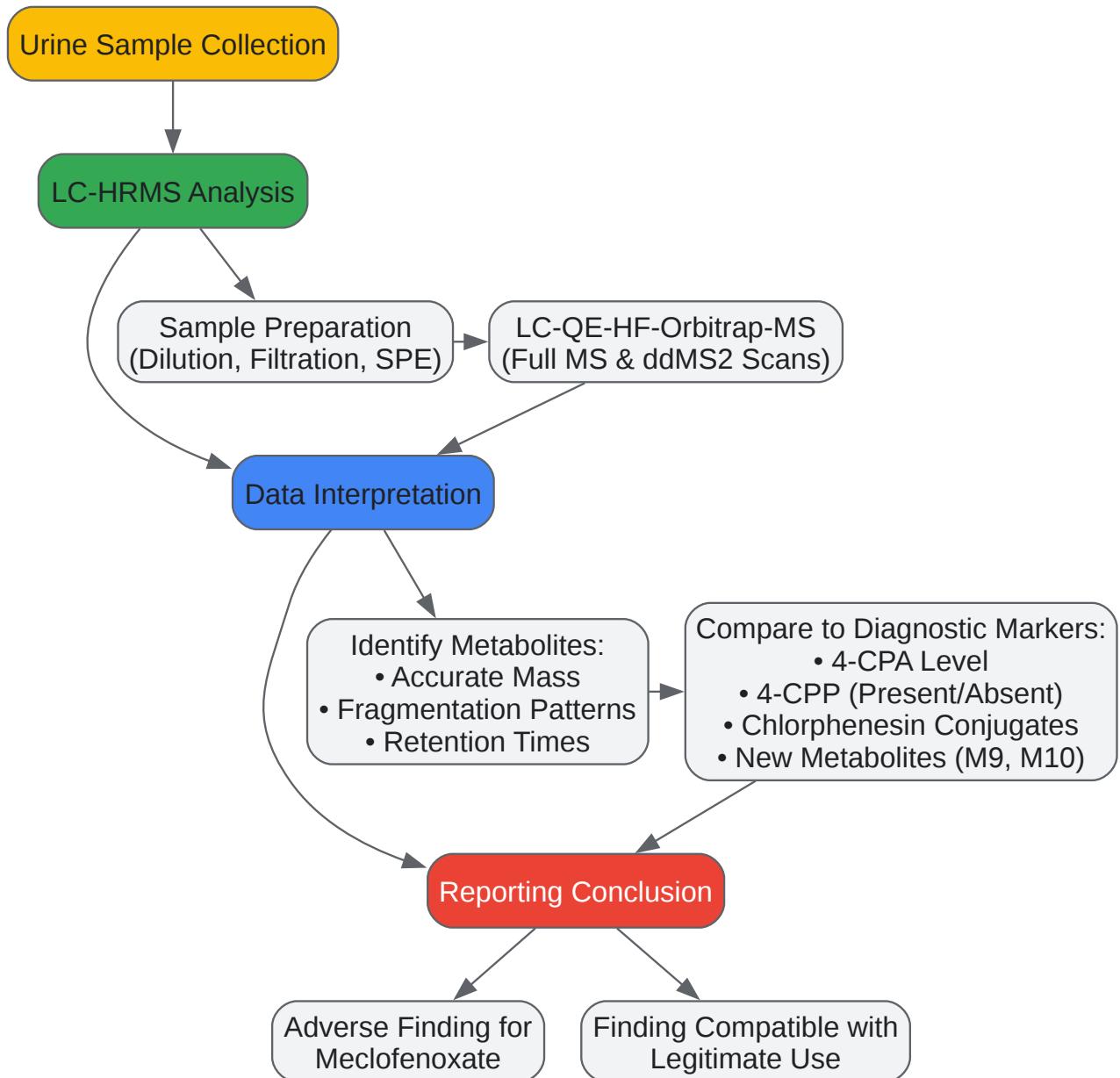
2. Human Administration Studies

- **Protocol for Dermal Exposure:** Volunteers dermally apply a measured amount (e.g., 8 grams) of sunscreen or other cosmetic containing a known concentration of chlorphenesin (e.g., 0.25% by weight). Urine samples are collected before application and at regular intervals for up to 7 days post-

application [2]. Some studies use repeated applications over three consecutive days to simulate normal usage [1] [2].

- **Protocol for Oral Exposure:** Volunteers ingest a single therapeutic dose of **chlorphenesin carbamate** (e.g., 250 mg or 500 mg tablets) or meclufenoxate hydrochloride (e.g., 200 mg capsule or tablet) [5] [4]. Urine samples are collected at predetermined intervals over a period of several days to track the excretion profile.

The workflow for the analytical process and data interpretation is summarized below.



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Current WADA Reporting Criteria

To address this challenge, WADA has established specific reporting criteria. According to the technical documents referenced in the studies, a finding should be reported as positive for meclufenoxate under one of two conditions [1]:

- **Meclofenoxate** is detected at a concentration greater than 50 ng/mL.
- **Meclofenoxate** is detected at any concentration up to 50 ng/mL **and 4-CPA** is greater than 5 µg/mL (5,000 ng/mL), **provided that** the diagnostic metabolites for chlorphenesin (e.g., chlorphenesin glucuronide/sulfate or 4-CPP) are **not detected**.

Key Insights for Professionals

- **Cosmetic Use is a Relevant Source:** The application of common cosmetics like sunscreen can lead to urinary 4-CPA concentrations exceeding 1,000 ng/mL. This is a critical consideration when evaluating low-level 4-CPA findings [1] [2].
- **4-CPP is a Critical Marker:** The metabolite **4-CPP** has been highlighted as a stable, long-lasting marker specific to chlorphenesin exposure. Its detection is powerful evidence to rule out a violation due to meclufenoxate [1].
- **New Biomarkers are Emerging:** Ongoing research continues to identify new metabolites, such as **M9 and M10** for **chlorphenesin carbamate**, which have longer detection windows and could further improve the reliability of doping tests in the future [3].

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To cite this document: Smolecule. [chlorphenesin carbamate metabolite 4-CPA vs meclofenoxate].

Smolecule, [2026]. [Online PDF]. Available at:

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